

Technical Guide: Molar Extinction Coefficient of Bathocuproine Disulfonate for Copper Quantification

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Compound of Interest

Compound Name: Bathocuproine disulfonate

Cat. No.: B1214263

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This technical guide provides an in-depth overview of the molar extinction coefficient of **bathocuproine disulfonate**, a critical parameter for researchers, scientists, and drug development professionals involved in copper analysis. This document outlines the quantitative data, detailed experimental protocols for copper quantification, and a visual representation of the analytical workflow.

Introduction to Bathocuproine Disulfonate

Bathocuproine disulfonate (BCS) is a water-soluble, highly specific chelating agent for cuprous ions (Cu(I)).^[1] Upon binding to Cu(I), BCS forms a stable, water-soluble orange-colored complex.^[2] This distinct color change allows for the sensitive colorimetric determination of copper concentrations in various samples, including biological and environmental ones.^[3] The intensity of the color, measured as absorbance, is directly proportional to the concentration of the Cu(I)-BCS complex, a principle governed by the Beer-Lambert law. A key constant in this relationship is the molar extinction coefficient (ϵ), which is essential for accurate quantification.

Molar Extinction Coefficient Data

The molar extinction coefficient is a measure of how strongly a substance absorbs light at a particular wavelength. For the Cu(I)-BCS complex, this value is crucial for converting

absorbance measurements into molar concentrations. The table below summarizes the reported values under specific experimental conditions.

Molar Extinction Coefficient (ϵ) ($M^{-1}cm^{-1}$)	Wavelength (λ_{max}) (nm)	pH	Solvent/Medium
12,250	483	7.0	Aqueous solution
12,000	483-522	Not specified	Aqueous solution
Not specified, but forms a colored complex	484	4.0 - 5.0	Aqueous buffer
Not specified, but forms a colored complex	478	4.0 - 6.0	Aqueous solution

Experimental Protocol: Quantification of Total Copper

This protocol details the methodology for determining the total copper concentration in a sample using the **bathocuproine disulfonate** assay. The principle involves the reduction of any cupric ions (Cu(II)) to cuprous ions (Cu(I)), followed by chelation with BCS and spectrophotometric measurement.

Principle

Total copper in a sample is first reduced to the cuprous state (Cu(I)) using a reducing agent like hydroxylamine hydrochloride or ascorbic acid.[2][4] The resulting Cu(I) ions then react with **bathocuproine disulfonate** to form a distinct orange-colored complex with a maximum absorbance at approximately 483 nm.[1][5] The absorbance of this complex is measured using a spectrophotometer, and the copper concentration is calculated using the Beer-Lambert law ($A = \epsilon cl$), where A is absorbance, ϵ is the molar extinction coefficient, c is the concentration, and l is the path length of the cuvette (typically 1 cm).

Reagents and Materials

- **Bathocuproine disulfonate** disodium salt (BCS) solution (e.g., 0.25 mM in water)
- Hydroxylamine hydrochloride or Ascorbic acid solution (Reducing agent)
- Buffer solution (e.g., Sodium acetate buffer, pH 4.0-5.0)
- Copper standard solution (e.g., 1000 mg/L Cu)
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- Spectrophotometer
- Cuvettes (1 cm path length)
- Volumetric flasks and pipettes

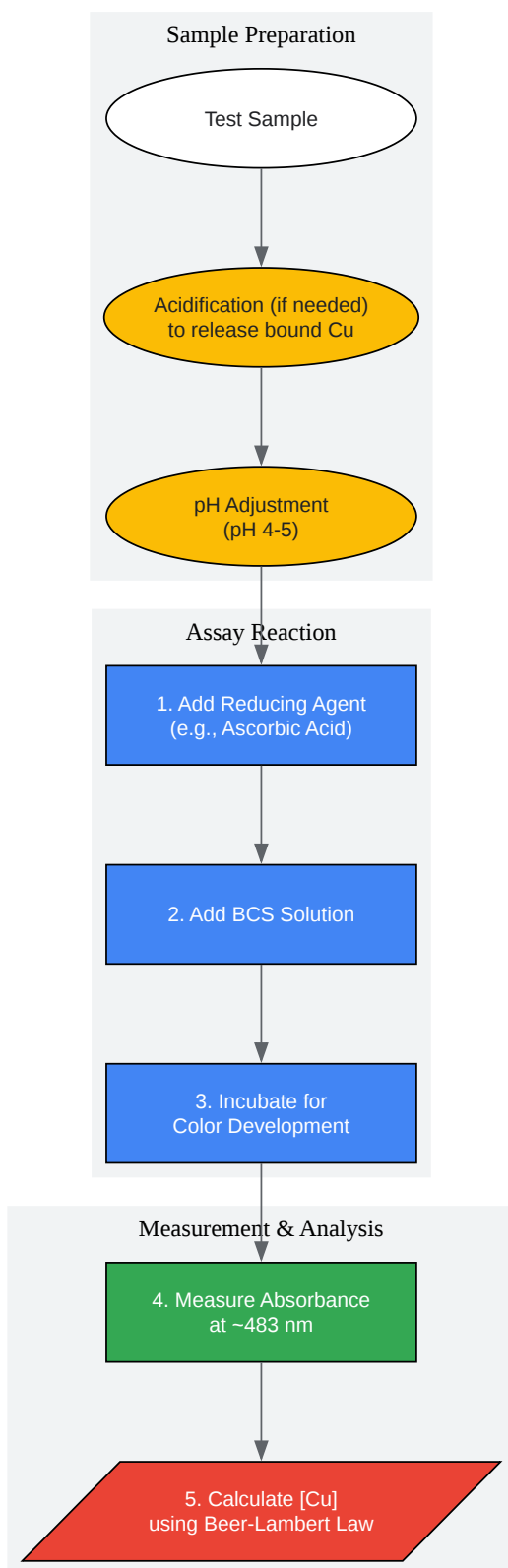
Assay Procedure

- **Sample Preparation:** If the sample contains bound copper or is in an unsuitable matrix, an acid digestion or extraction step may be necessary to release the copper ions.^[6] For aqueous samples, ensure the pH is adjusted to be within the optimal range of 4-5 before analysis.^[2]
- **Reduction of Cu(II) to Cu(I):** To a known volume of the sample, add the reducing agent (e.g., hydroxylamine hydrochloride). This step ensures that all copper ions are in the Cu(I) state, which is reactive with BCS.
- **Complex Formation:** Add the BCS solution to the sample. The solution should be buffered to maintain a pH between 4 and 5 for optimal color development.^[2] Allow the reaction to proceed for a sufficient time to ensure complete complex formation (e.g., 3-5 minutes).^[4]
- **Spectrophotometric Measurement:** Measure the absorbance of the resulting orange-colored solution at the wavelength of maximum absorbance (approximately 483 nm) using a spectrophotometer.^[5] Use a reagent blank (containing all components except the copper standard or sample) to zero the instrument.

- Quantification: Calculate the concentration of copper in the sample using a standard calibration curve or by direct application of the Beer-Lambert law if the molar extinction coefficient is known and validated for the specific instrumental and buffer conditions.

Experimental Workflow Diagram

The following diagram illustrates the logical steps involved in the quantification of copper using the **bathocuproine disulfonate** assay.



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Caption: Workflow for copper quantification using **bathocuproine disulfonate**.

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